

# ARP-100 Specificity and Quantitative Profile

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## Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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**ARP-100** is a well-characterized, selective inhibitor of Matrix Metalloproteinase-2 (MMP-2). The table below summarizes its inhibitory activity (IC<sub>50</sub> values) across different MMPs, highlighting its strong selectivity for MMP-2 over other family members [1] [2] [3].

Enzyme Target	IC <sub>50</sub> Value	Selectivity vs. MMP-2
MMP-2	12 nM	Reference target
MMP-9	0.2 μM (200 nM)	~17-fold less selective
MMP-3	4.5 μM	~375-fold less selective
MMP-1	>50 μM	~4,166-fold less selective
MMP-7	>50 μM	~4,166-fold less selective

- **Molecular Formula:** C<sub>17</sub>H<sub>20</sub>N<sub>2</sub>O<sub>5</sub>S [2] [3]
- **Molecular Weight:** 364.42 g/mol [2] [3]
- **CAS Number:** 704888-90-4 [3]
- **Mechanism:** Interacts with the S1' pocket of MMP-2 [1].

## Key Experimental Protocols

Here are methodologies for core experiments that demonstrate the efficacy of **ARP-100**.

## In Vitro Invasion Assay (Matrigel Model)

This protocol assesses the anti-invasive properties of **ARP-100**, using HT1080 human fibrosarcoma cells as a common model [1] [2].

- **Chamber Preparation:** Coat the membrane of a transwell insert with Matrigel to simulate the extracellular matrix.
- **Cell Treatment:** Harvest HT1080 cells in serum-free medium. Seed cells into the upper chamber and add **ARP-100** to a final concentration of **50 nM** [1].
- **Invasion Induction:** Fill the lower chamber with medium containing serum (e.g., 10% FBS) as a chemoattractant.
- **Incubation:** Incubate the chambers for 24-48 hours at 37°C in a 5% CO<sub>2</sub> atmosphere.
- **Analysis:** After incubation, remove non-invading cells from the top membrane. Fix, stain, and count the invaded cells on the lower membrane. A significant reduction in the number of invasive elongations or cells indicates successful inhibition [1].

## MMP Enzyme Inhibition Assay

This protocol measures the direct inhibitory effect of **ARP-100** on MMP enzyme activity.

- **Reaction Setup:** In a buffer, combine the purified MMP enzyme (e.g., MMP-2, MMP-9) with a fluorogenic or colorimetric substrate specific to MMPs.
- **Inhibitor Addition:** Add **ARP-100** across a range of concentrations (e.g., from 1 nM to 10 μM) to generate a dose-response curve.
- **Kinetic Measurement:** Immediately monitor the increase in fluorescence or absorbance over time using a plate reader.
- **Data Calculation:** Calculate the rate of reaction for each concentration. The IC<sub>50</sub> value (the concentration that inhibits 50% of enzyme activity) is determined by fitting the dose-response data to a nonlinear regression model. The expected IC<sub>50</sub> for MMP-2 is **12 nM** [1] [2].

## Troubleshooting and FAQs

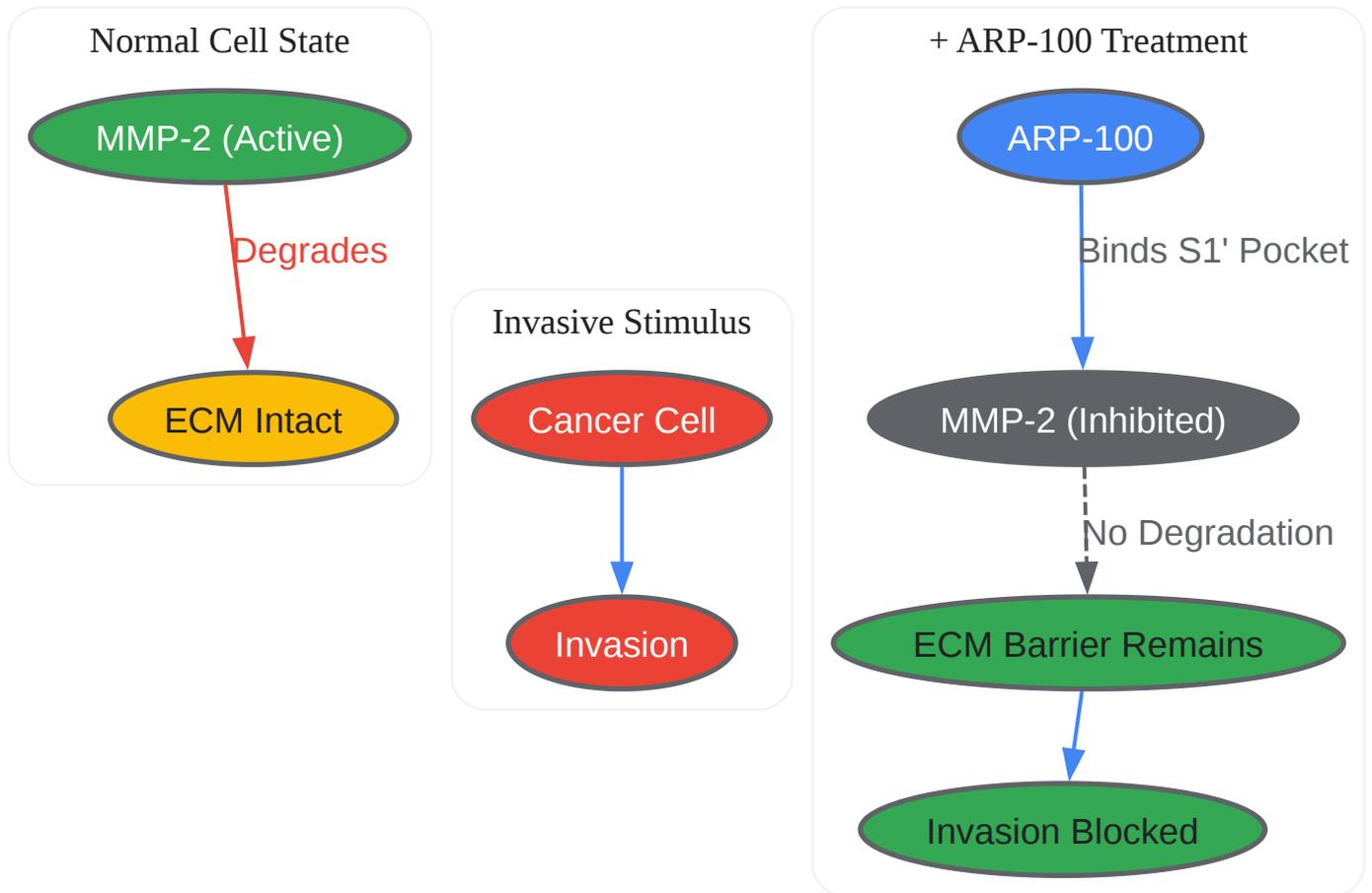
This section addresses common issues researchers might face when working with **ARP-100**.

Question	Answer & Troubleshooting Tip
Unexpectedly low inhibition in invasion assay?	Confirm serum is used as a chemoattractant in the lower chamber. Check Matrigel coating consistency and cell viability. Validate activity with a fresh aliquot of ARP-100 [1].
Poor solubility in aqueous buffers?	<b>Recommended solvent:</b> DMSO. ARP-100 can be dissolved to <b>100 mM</b> in DMSO for stock solutions. For working concentrations in cell culture, dilute the DMSO stock into the assay medium, ensuring the final DMSO concentration is low (typically $\leq 0.1\%$ ) to avoid cytotoxicity [1].
Handling and storage?	<b>Storage:</b> Keep the solid powder desiccated at <b>+4°C</b> . For stock solutions in DMSO, store at <b>-80°C</b> for up to 6 months or <b>-20°C</b> for up to 1 month. Avoid repeated freeze-thaw cycles [1].
How to confirm selectivity in a panel?	Run parallel inhibition assays against MMP-1, MMP-3, MMP-7, and MMP-9. The significantly higher IC50 values for these enzymes (see table above) will confirm the selectivity profile of your compound [1] [2].

## Experimental Workflow and Selectivity Diagrams

The following diagrams, generated with Graphviz, illustrate the core concepts and experimental flow for working with **ARP-100**.

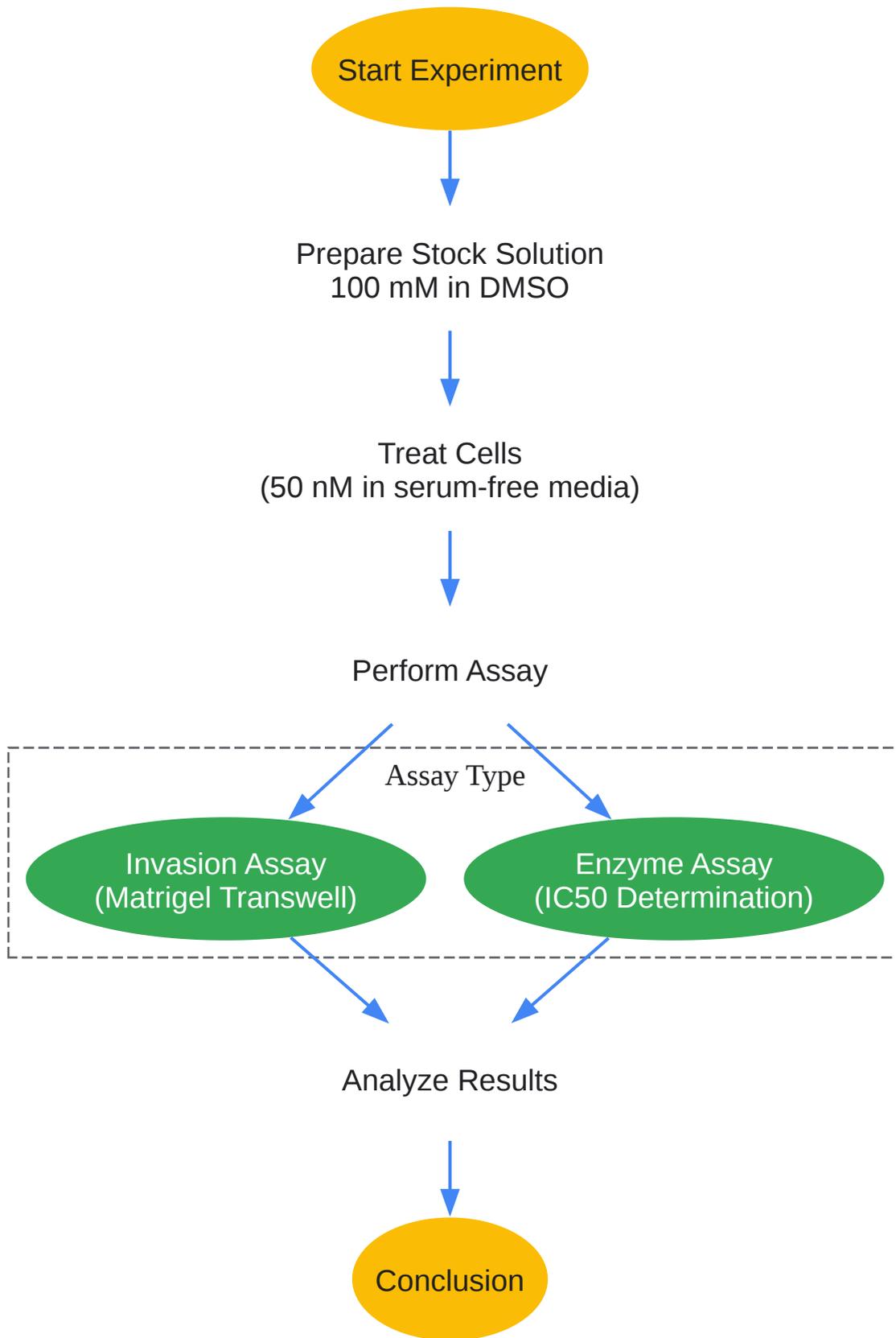
### ARP-100 Inhibits MMP-2 to Block Invasion



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This diagram shows how **ARP-100** specifically binds to and inhibits MMP-2, preventing it from degrading the extracellular matrix (ECM) and thereby blocking cancer cell invasion.

## Experimental Protocol Workflow



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This flowchart outlines the key steps common to experiments with **ARP-100**, from preparing the compound to analyzing data from different types of assays.

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## References

1. ARP-100 | MMP-2 Inhibitor [medchemexpress.com]
2. ARP 100 | Synthetic Metalloprotease Inhibitors [rndsystems.com]
3. | CAS 704888-90-4 | SCBT - Santa Cruz Biotechnology ARP 100 [scbt.com]

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